

# In-Depth Technical Guide: Physicochemical Properties of (S)-2-Pyrrolidin-2-YL-pyridine

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## Compound of Interest

Compound Name: (S)-2-Pyrrolidin-2-YL-pyridine

Cat. No.: B156707

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This guide provides the fundamental physicochemical properties of **(S)-2-Pyrrolidin-2-YL-pyridine**, a key chiral building block in pharmaceutical synthesis. The data presented is essential for researchers and professionals involved in drug discovery and development.

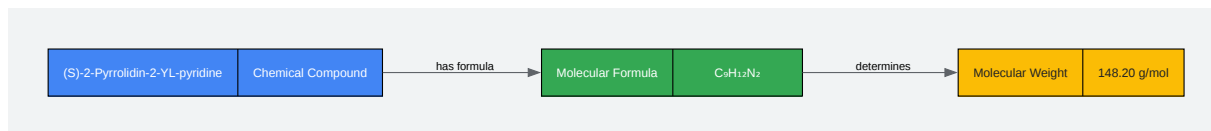
## Physicochemical Data Summary

The molecular formula and molecular weight are critical parameters for any chemical compound used in research and development. These values are fundamental for stoichiometric calculations in synthesis, preparation of solutions with specific molar concentrations, and for analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	148.20 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
148.21 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	
Monoisotopic Mass	148.100048391 Da	<a href="#">[1]</a>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound, its elemental composition (molecular formula), and its calculated mass (molecular weight).



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Figure 1: Relationship between Compound, Formula, and Molecular Weight.

## Experimental Protocols

Detailed experimental protocols for determining the molecular weight of a compound like **(S)-2-Pyrrolidin-2-yl-pyridine** typically involve mass spectrometry.

Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, commonly using Electrospray Ionization (ESI), to generate protonated molecules  $[M+H]^+$ .
- **Mass Analysis:** The ions are guided into a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer.
- **Detection:** The mass-to-charge ratio ( $m/z$ ) of the ions is measured with high accuracy.
- **Data Analysis:** The exact mass of the protonated molecule is determined. The molecular weight of the neutral compound is then calculated by subtracting the mass of a proton. The resulting exact mass can be used to confirm the elemental composition (molecular formula).

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## References

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